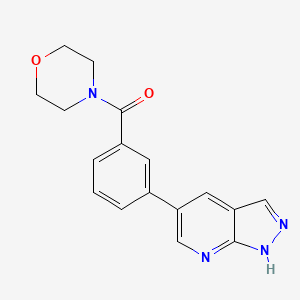

Methanone,4-morpholinyl[3-(1h-pyrazolo[3,4-b]pyridin-5-yl)phenyl]-

• Molecular Formula: C17H16N4O2
• Molecular Weight: 308.33 g/mol
• IUPAC Name: morpholin-4-yl-[3-(1H-pyrazolo[3,4-b]pyridin-5-yl)phenyl]methanone
• InChI: InChI=1S/C17H16N4O2/c22-17(21-4-6-23-7-5-21)13-3-1-2-12(8-13)14-9-15-11-19-20-16(15)18-10-14/h1-3,8-11H,4-7H2,(H,18,19,20)
• InChI Key: CPHQAMRENLZUOL-UHFFFAOYSA-N
• Canonical SMILES: C1COCCN1C(=O)C2=CC=CC(=C2)C3=CN=C4C(=C3)C=NN4

Description

Methanone,4-morpholinyl[3-(1h-pyrazolo[3,4-b]pyridin-5-yl)phenyl]- is a useful research compound. Its molecular formula is C17H16N4O2 and its molecular weight is 308.33 g/mol. The purity is usually 95%.
BenchChem offers high-quality Methanone,4-morpholinyl[3-(1h-pyrazolo[3,4-b]pyridin-5-yl)phenyl]- suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Methanone,4-morpholinyl[3-(1h-pyrazolo[3,4-b]pyridin-5-yl)phenyl]- including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A mixture of 5-bromo-1H-pyrazolo[3,4-b]pyridine (1.50 g, 7.57 mmol), 3-(morpholin-4-carbonyl)phenylboronic acid (2.136 g, 9.09 mmol) and tetrakis(triphenylphosphine)palladium(0) (435 mL, 0.376 mmol) in dimethoxyethane (8 mL) and saturated aqueous solution of sodium bicarbonate (8 mL) was irradiated in a Personal Chemistry Optimizer at 175° C. for 60 min. The crude reaction mixture was distributed between dichloromethane and a saturated aqueous solution of sodium bicarbonate. The aqueous phase was then extracted with dichloromethane, and then ethyl acetate and the combined organic phases were dried over sodium sulfate, filtered and concentrated to afford a pale green foam containing 80% of morpholin-4-yl-[3-(1H-pyrazolo[3,4-b]pyridin-5-yl)-phenyl]-methanone (2.30 g, 80% yield) and 20% of triphenylphosphine oxide. 1H-NMR (500 MHz, d6-DMSO) δ13.75 (s, 1H), 8.87 (d, 1H), 8.54 (d, 1H), 8.21 (d, 1H), 7.85 (m, 1H), 7.77 (m, 1H), 7.58 (t, 1H), 7.41 (m, 1H).
